

Application Notes and Protocols for UMI-77 in In Vitro Assays

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Compound of Interest

Compound Name: *Umi-77*
CAS No.: *518303-20-3*
Cat. No.: *B15581311*

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Introduction

UMI-77 is a potent and selective small-molecule inhibitor of the anti-apoptotic protein Myeloid Cell Leukemia-1 (Mcl-1).^{[1][2][3]} It binds to the BH3-binding groove of Mcl-1 with high affinity, thereby disrupting the interaction between Mcl-1 and pro-apoptotic proteins like Bax and Bak.^{[3][4]} This disruption leads to the induction of apoptosis, making **UMI-77** a valuable tool for cancer research and a potential therapeutic agent.^{[3][4][5]} These application notes provide detailed protocols for the dissolution and preparation of **UMI-77** for use in various in vitro assays.

Chemical Properties and Solubility

Proper dissolution is critical for accurate and reproducible experimental results. **UMI-77** is a hydrophobic compound with limited aqueous solubility.

Table 1: Physicochemical and Solubility Data for **UMI-77**

Property	Value	Source
Molecular Weight	468.34 g/mol	[1][2]
Formula	C18H14BrNO5S2	[1][2][5]
CAS Number	518303-20-3	[1][2][5]
Appearance	White to off-white solid	[2]
Solubility		
DMSO	≥23.4 mg/mL to 93 mg/mL (≥59.79 mM to 198.57 mM)	[2][5][6]
Ethanol	≥7.2 mg/mL to 93 mg/mL	[5][6]
Water	Insoluble or slightly soluble	[1][5][6]
Binding Affinity		
Ki for Mcl-1	490 nM	[1][2][3]
IC50 for Mcl-1	0.31 μM	[2]

Note: Solubility can be affected by the purity of the compound and the solvent. Using fresh, anhydrous DMSO is recommended for optimal dissolution.[6] Sonication or gentle warming (37°C) can aid in dissolving the compound.[1][5]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution of UMI-77

This protocol describes the preparation of a 10 mM stock solution of **UMI-77** in DMSO.

Materials:

- **UMI-77** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **UMI-77**:
 - For 1 mL of a 10 mM stock solution, the required mass is:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 468.34 \text{ g/mol} * 1000 \text{ mg/g} = 4.6834 \text{ mg}$
- Weighing:
 - Carefully weigh out approximately 4.7 mg of **UMI-77** powder and place it in a sterile microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the **UMI-77** powder.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the tube for 5-10 minutes or warm it gently at 37°C for 10 minutes.^[5] Visually inspect to ensure complete dissolution.
- Storage:
 - Store the 10 mM stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.^{[2][5]} For short-term storage (up to one month), -20°C is suitable; for long-term storage (up to six months), -80°C is recommended.^[2]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the serial dilution of the **UMI-77** stock solution for use in in vitro experiments, such as cell viability or apoptosis assays.

Materials:

- 10 mM **UMI-77** stock solution in DMSO
- Appropriate sterile cell culture medium (e.g., DMEM or RPMI-1640 with 10% FBS)[1]
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

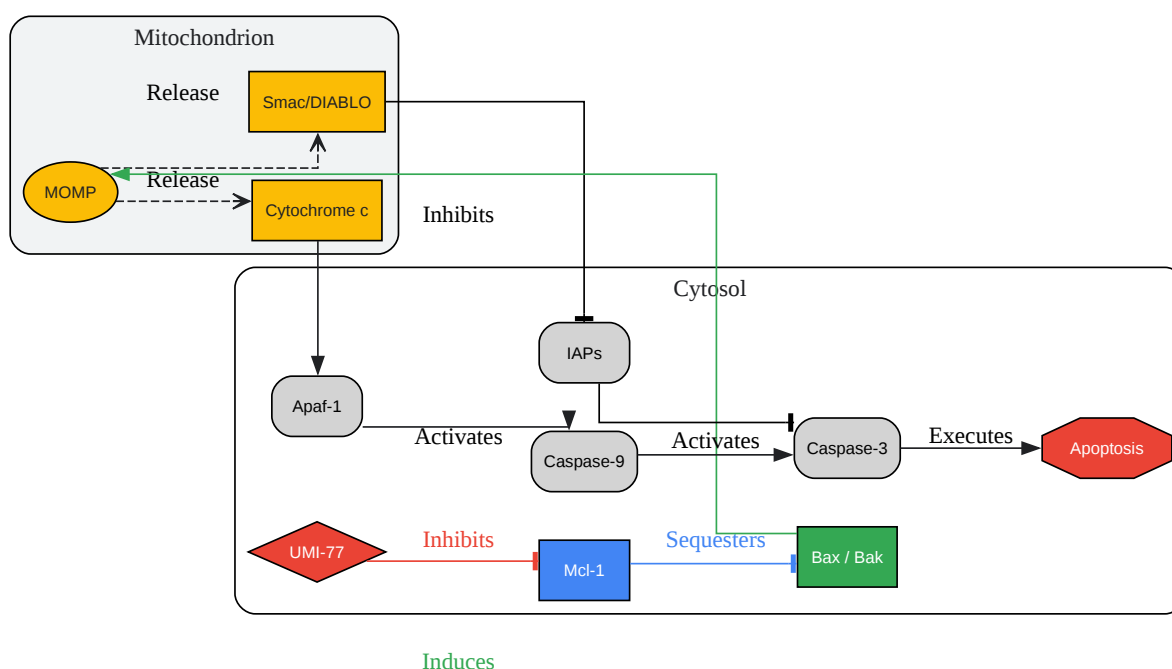
Procedure:

- Intermediate Dilution (e.g., to 1 mM):
 - Thaw an aliquot of the 10 mM **UMI-77** stock solution.
 - In a sterile tube, add 10 μ L of the 10 mM stock solution to 90 μ L of cell culture medium to obtain a 1 mM intermediate solution. Mix well by pipetting.
- Final Working Concentrations:
 - Perform serial dilutions from the intermediate solution to achieve the desired final concentrations for your experiment (e.g., 1 μ M, 10 μ M, 100 μ M).[1]
 - For a final concentration of 10 μ M in a total volume of 1 mL, add 10 μ L of the 1 mM intermediate solution to 990 μ L of cell culture medium.
- Vehicle Control:
 - Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **UMI-77** used in the experiment. This is crucial to account for any effects of the solvent on the cells.
- Immediate Use:

- It is recommended to prepare fresh working solutions for each experiment and use them immediately. Do not store diluted aqueous solutions for extended periods.

Mechanism of Action and Signaling Pathway

UMI-77 selectively inhibits Mcl-1, a key regulator of the intrinsic apoptosis pathway. By binding to the BH3 domain of Mcl-1, **UMI-77** prevents the sequestration of pro-apoptotic proteins Bax and Bak.[3] This leads to Bax/Bak activation, mitochondrial outer membrane permeabilization (MOMP), release of cytochrome c and Smac into the cytosol, and subsequent activation of caspases, ultimately resulting in apoptosis.[3][5]

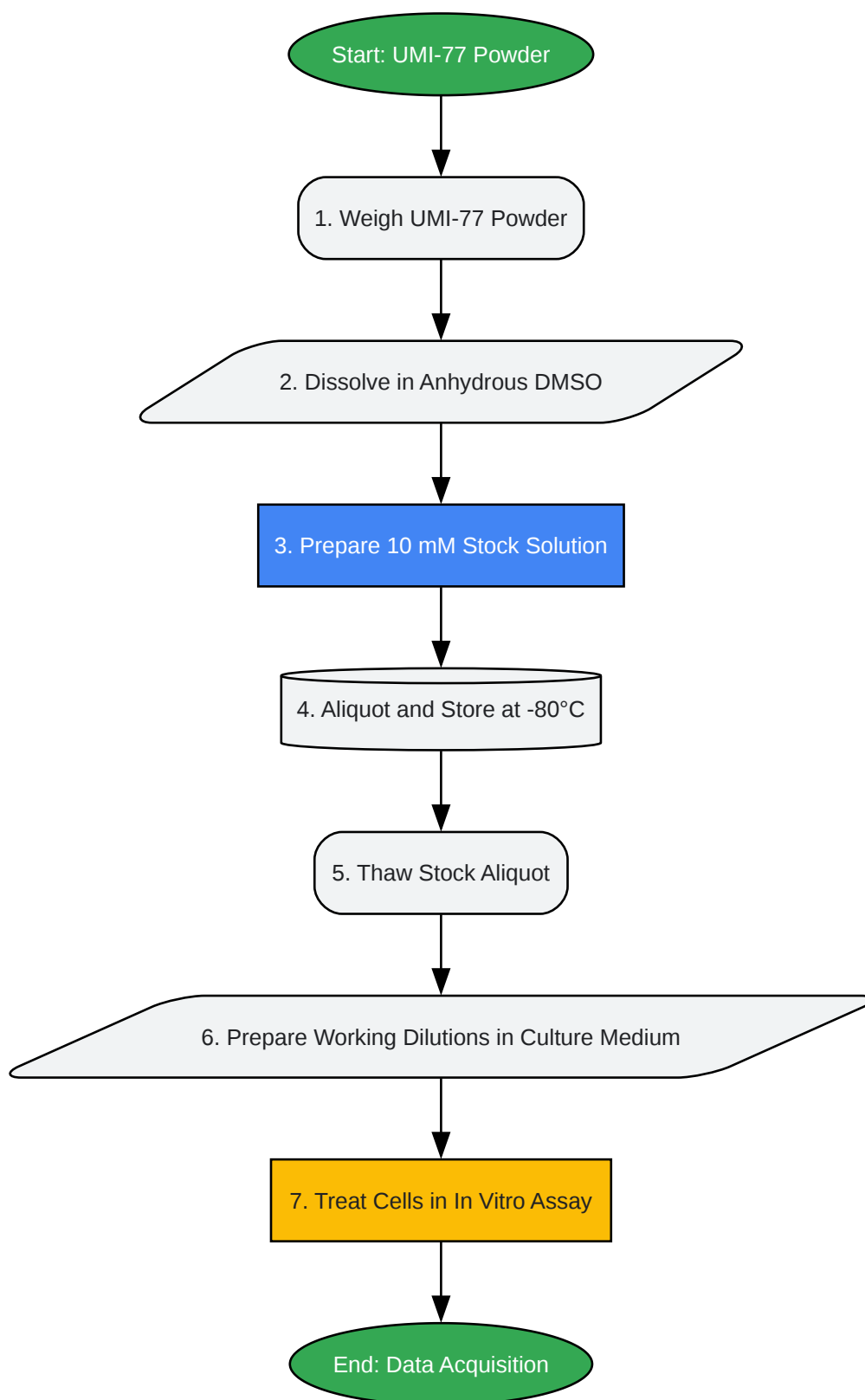


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Caption: Mechanism of **UMI-77** inducing apoptosis.

Experimental Workflow

The following diagram outlines the general workflow for preparing **UMI-77** for in vitro experiments.



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Caption: Workflow for **UMI-77** solution preparation.

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